

Optimizing solvent selection for 5-Nitropentan-1-ol extraction

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Compound of Interest

Compound Name: 5-Nitropentan-1-ol

CAS No.: 21823-27-8

Cat. No.: B3252638

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Technical Support Center: 5-Nitropentan-1-ol Extraction Guide

Status: Operational Ticket ID: SOLV-OPT-5NP Assigned Specialist: Dr. A. Vance, Senior Application Scientist Subject: Optimization of Solvent Systems for Amphiphilic Nitro-Alcohol Recovery

Introduction

Welcome to the technical support center. You are likely here because **5-Nitropentan-1-ol** (CAS: 21823-27-8) is behaving atypically in your workup.

This molecule presents a classic "Push-Pull" solubility challenge:

- The "Pull" (Hydrophilic): The primary hydroxyl group (-OH) forms strong hydrogen bonds with water, dragging the molecule into the aqueous phase.

- The "Push" (Lipophilic/Polar): The pentyl chain provides moderate lipophilicity, while the nitro group (-NO₂) adds significant polarity without being ionizable.

With a LogP of approximately 0.95, this compound sits on the fence between aqueous and organic affinity. Standard "add solvent and shake" protocols often result in poor recovery (~60%) or persistent emulsions. This guide provides the thermodynamic logic and validated protocols to push recovery >90%.

Module 1: Solvent Selection Matrix

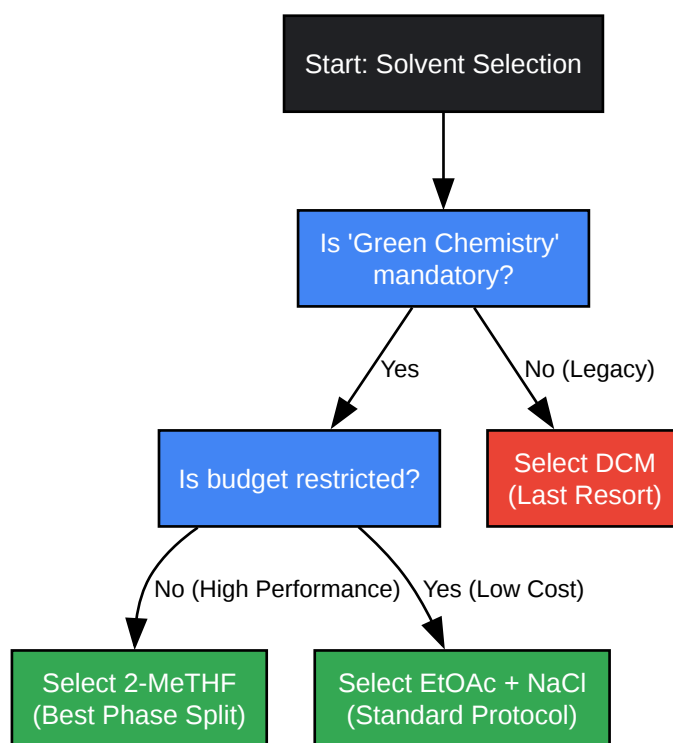
User Query: "DCM is being phased out of my lab. What is the best alternative that doesn't sacrifice yield?"

Technical Response: While Dichloromethane (DCM) is the historical gold standard due to its high density and solubilizing power, it is no longer necessary. We recommend 2-Methyltetrahydrofuran (2-MeTHF) or Ethyl Acetate (EtOAc) with Salting Out as superior, modern alternatives.

Solvent	Polarity (Dielectric)	Predicted Efficiency	Safety Profile	Verdict
Dichloromethane (DCM)	8.93	High	Poor (Carcinogen, volatile)	Legacy only. Use only if other methods fail.
Ethyl Acetate (EtOAc)	6.02	Medium (High with Salt)	Good (Green solvent)	Recommended. Requires NaCl saturation to prevent water miscibility.
2-MeTHF	6.97	High	Excellent (Bio- based, Peroxide stable)	Premium Choice. Higher hydrophobicity than THF; separates cleanly from water.
MTBE	2.60	Low-Medium	Good	Too non-polar. Likely to leave product in the water phase.
Diethyl Ether	4.33	Medium	Poor (Flammability/Pe roxides)	Avoid. High volatility makes mass balance difficult.

Solvent Decision Logic

Use this decision tree to select the correct solvent for your specific constraints.



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Figure 1: Decision tree for selecting the optimal extraction solvent based on regulatory and budgetary constraints.

Module 2: Troubleshooting & FAQs

Issue 1: Low Recovery (The "Missing Mass" Problem)

Q: "I extracted 3x with EtOAc but only recovered 60% of my theoretical yield. Where is the rest?"

A: It is likely still in the water. Because **5-Nitropentan-1-ol** has a $\text{LogP} < 1$, a significant equilibrium concentration remains in the aqueous phase.

- The Fix: You must alter the thermodynamics of the aqueous phase using the Salting Out Effect.
- Mechanism: Adding Sodium Chloride (NaCl) increases the ionic strength of the water. Water molecules form hydration shells around the Na^+ and Cl^- ions, effectively "ignoring" the

organic alcohol. This raises the activity coefficient of your product in water, forcing it into the organic phase (Setschenow equation).

- Protocol Adjustment: Saturate the aqueous phase with solid NaCl before adding the organic solvent.

Issue 2: The "Rag Layer" (Emulsions)

Q:"I have a cloudy middle layer that won't separate after 20 minutes."

A: Nitro-alcohols are amphiphilic surfactants. They stabilize the interface between water and organic solvents.

- The Fix:
 - Filtration: Pass the entire biphasic mixture through a pad of Celite. This physically breaks the micro-droplets.
 - Time/Gravity: If using EtOAc, the densities are close (0.90 vs 1.00). Add more EtOAc to lower the density of the top phase, increasing the density differential ().

Issue 3: Thermal Instability

Q:"Can I remove the solvent on the rotovap at 60°C to speed things up?"

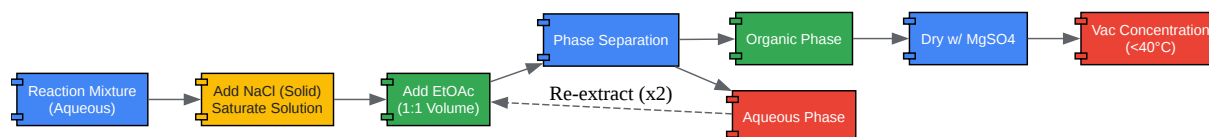
A:ABSOLUTELY NOT. Nitro compounds possess high chemical energy. While aliphatic nitro compounds are generally more stable than aromatics, they are susceptible to thermal decomposition, which can be autocatalytic.

- Safety Rule: Never exceed 40°C bath temperature. Use a higher vacuum (lower pressure) rather than higher heat.

Module 3: The "Golden Standard" Protocol

This protocol is designed for maximum recovery (>90%) using Green Chemistry principles.

Workflow Visualization



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Figure 2: Optimized "Salting Out" extraction workflow for **5-Nitropentan-1-ol**.

Step-by-Step Methodology

- Preparation:
 - Quench your reaction mixture as required. Ensure the pH is neutral (pH 6-7). Nitro compounds can be sensitive to strong bases (forming nitronate salts which are water-soluble and explosive when dry).
- Salting Out (Critical Step):
 - Add solid Sodium Chloride (NaCl) to the aqueous reaction mixture.
 - Quantity: Add until salt no longer dissolves (saturation point is ~36g/100mL).
 - Why: This maximizes the partition coefficient () in favor of the organic phase.
- Extraction:
 - Add Ethyl Acetate (volume equal to the aqueous phase).
 - Agitate vigorously for 2 minutes.
 - Allow layers to separate.^[1] If an emulsion forms, filter through a sintered glass funnel with a small Celite pad.

- Repetition:
 - Collect the top organic layer.
 - Repeat extraction 2 more times with fresh EtOAc. (3 extractions total).
- Drying & Concentration:
 - Combine organic layers.
 - Wash once with Brine (saturated NaCl) to remove trapped water.
 - Dry over Anhydrous Magnesium Sulfate () for 15 minutes.
 - Filter and concentrate under reduced pressure. Bath temp: <40°C.

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